

GSK-114 off-target effects in kinase profiling

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Compound of Interest

Compound Name: GSK-114
Cat. No.: B15612316

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Technical Support Center: GSK-114

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the off-target effects of **GSK-114**, a selective inhibitor of Troponin I-interacting kinase (TNNI3K). Below you will find troubleshooting guides and frequently asked questions to assist in your experimental design and data interpretation.

Frequently Asked Questions (FAQs)

Q1: What is **GSK-114** and what is its primary target?

A1: **GSK-114** is a potent and selective, orally active inhibitor of Troponin I-interacting kinase (TNNI3K), with an IC₅₀ of 25 nM. TNNI3K is a cardiac-specific serine/threonine kinase involved in cardiovascular signaling pathways.

Q2: What are the known off-target effects of **GSK-114**?

A2: While **GSK-114** is highly selective for TNNI3K, at higher concentrations, it can exhibit off-target activity. At a concentration of 1 μ M, **GSK-114** has shown affinity for several other kinases, including ACK1, B-Raf, GAK, MEK5, PDGFRB, STK36, and ZAK.^[1] It displays a 40-fold selectivity for TNNI3K over B-Raf kinase.^[1]

Q3: How can I minimize off-target effects in my experiments?

A3: To minimize off-target effects, it is recommended to use the lowest effective concentration of **GSK-114** that still inhibits TNNI3K in your experimental system. Performing a dose-response curve is crucial to determine the optimal concentration. Additionally, consider using orthogonal methods, such as RNAi or CRISPR-Cas9, to validate that the observed phenotype is a direct result of TNNI3K inhibition.

Q4: What are the potential consequences of **GSK-114** off-target effects?

A4: Off-target effects can lead to misinterpretation of experimental results, attributing a biological effect to the inhibition of TNNI3K when it may be caused by the inhibition of another kinase. This can result in misleading conclusions about the role of TNNI3K in a specific biological process.

Quantitative Data Summary

The following tables summarize the known inhibitory concentrations of **GSK-114** against its primary target and key off-target kinases.

Table 1: **GSK-114** Potency Against Primary Target

Kinase	IC50 (nM)
TNNI3K	25

Table 2: Known Off-Target Kinase Affinities of **GSK-114**

Off-Target Kinase	GSK-114 Concentration with Observed Affinity	IC50 (μM)
B-Raf	1 μM	1
ACK1	1 μM	Not Reported
GAK	1 μM	Not Reported
MEK5	1 μM	Not Reported
PDGFRB	1 μM	Not Reported
STK36	1 μM	Not Reported
ZAK	1 μM	Not Reported

Experimental Protocols

Protocol 1: In Vitro Kinase Inhibition Assay

This protocol outlines a general procedure to determine the IC50 value of **GSK-114** against a kinase of interest.

Materials:

- Purified recombinant kinase (e.g., TNKI3K, B-Raf)
- Kinase-specific substrate peptide
- **GSK-114** (in DMSO)
- ATP (Radiolabeled [γ -³²P]ATP or unlabeled for non-radiometric assays)
- Kinase reaction buffer (e.g., 50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Brij-35)
- 96-well or 384-well plates
- Detection reagents (e.g., Phosphor screen for radiometric assays, or ADP-Glo™ Kinase Assay kit for luminescence-based detection)

- Plate reader

Procedure:

- Compound Preparation: Prepare a serial dilution of **GSK-114** in DMSO. A typical starting concentration is 100 μ M.
- Reaction Setup:
 - Add kinase reaction buffer to each well of the plate.
 - Add the diluted **GSK-114** or DMSO (vehicle control) to the appropriate wells.
 - Add the purified kinase to all wells except for the negative control wells.
 - Add the kinase-specific substrate to all wells.
- Initiate Reaction: Start the kinase reaction by adding ATP to all wells. The final ATP concentration should be at or near the K_m for the specific kinase.
- Incubation: Incubate the plate at 30°C for a predetermined time (e.g., 30-60 minutes). The incubation time should be within the linear range of the reaction.
- Stop Reaction: Terminate the reaction by adding a stop solution (e.g., EDTA for non-radiometric assays or spotting onto a phosphocellulose membrane for radiometric assays).
- Detection:
 - Radiometric: Wash the membrane to remove unincorporated [γ - 32 P]ATP, and quantify the incorporated radioactivity using a phosphorimager.
 - Non-Radiometric (e.g., ADP-Glo™): Follow the manufacturer's instructions to measure the amount of ADP produced, which is proportional to kinase activity.
- Data Analysis: Plot the percentage of kinase inhibition against the logarithm of the **GSK-114** concentration. Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Troubleshooting Guide

Issue 1: Unexpected or contradictory cellular phenotype observed with **GSK-114** treatment.

- Possible Cause: Off-target effects of **GSK-114** may be influencing other signaling pathways.
- Troubleshooting Steps:
 - Dose-Response Analysis: Perform a thorough dose-response experiment to ensure you are using the lowest effective concentration that inhibits TNNI3K.
 - Use a Structurally Different Inhibitor: If possible, use another selective TNNI3K inhibitor with a different chemical scaffold to see if the phenotype is replicated.
 - Genetic Knockdown/Knockout: Use siRNA, shRNA, or CRISPR-Cas9 to specifically deplete TNNI3K and compare the phenotype to that observed with **GSK-114** treatment.
 - Off-Target Pathway Analysis: Perform western blotting or other pathway analysis techniques to investigate the activation state of known off-target kinase pathways (e.g., MAPK/ERK pathway for B-Raf, MEK5; PI3K/AKT pathway for ACK1, PDGFRB).

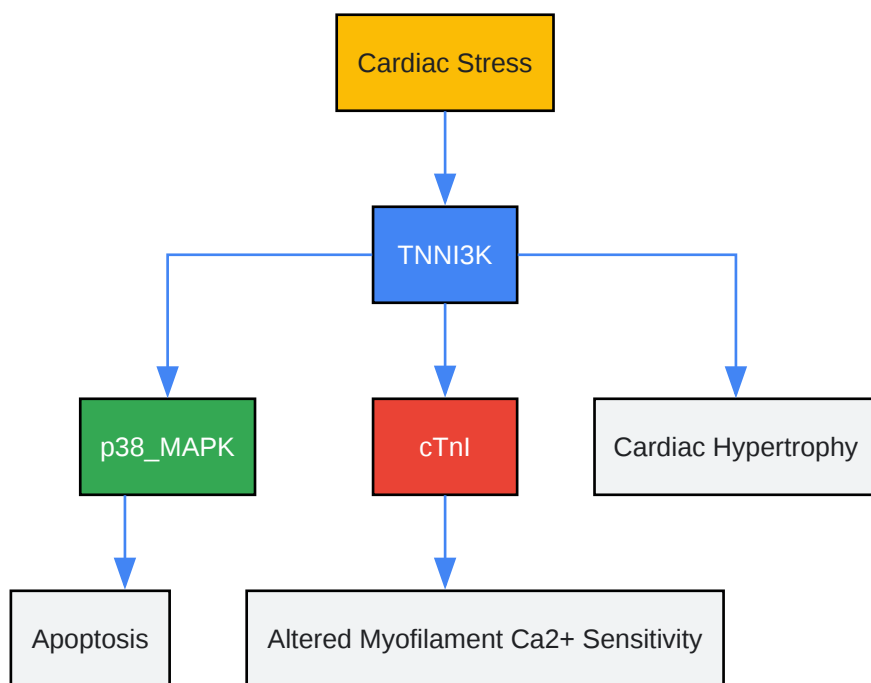
Issue 2: High background or low signal-to-noise ratio in the in vitro kinase assay.

- Possible Cause: Suboptimal assay conditions or reagent quality.
- Troubleshooting Steps:
 - Optimize ATP Concentration: Ensure the ATP concentration is appropriate for the kinase being tested (typically at or near the K_m).
 - Check Enzyme Activity: Verify the activity of your recombinant kinase. Enzyme activity can decrease with improper storage or handling.
 - Substrate Quality: Ensure the purity and integrity of the substrate peptide.
 - Optimize Incubation Time: The reaction should be stopped within the linear range. Perform a time-course experiment to determine the optimal incubation period.
 - Buffer Components: Ensure the kinase reaction buffer has the optimal pH and ionic strength for the specific kinase.

Signaling Pathways and Experimental Workflows

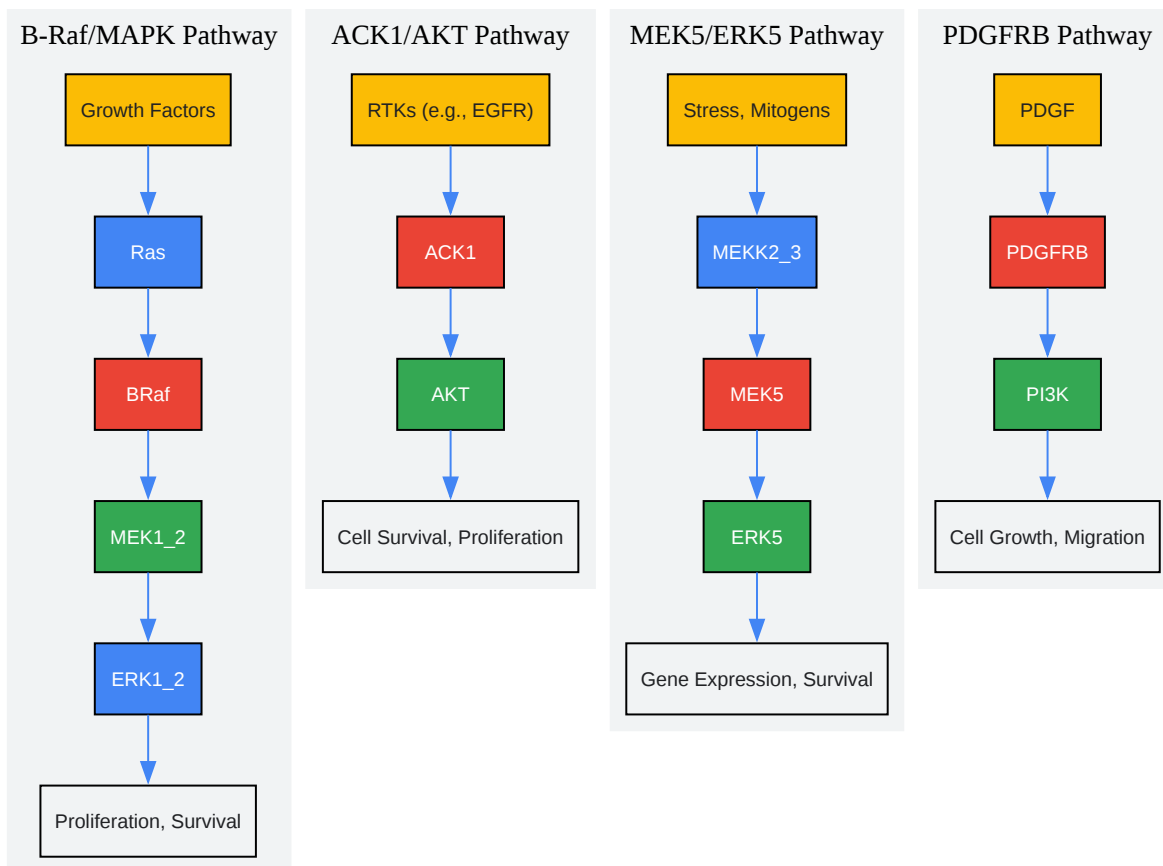
Signaling Pathway Diagrams

The following diagrams illustrate the signaling pathways of TNNI3K and its known off-target kinases.



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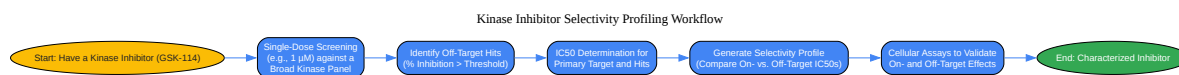
TNNI3K Signaling Pathway



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Overview of Key Off-Target Signaling Pathways

Experimental and Logical Workflows



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Workflow for Kinase Inhibitor Selectivity Profiling Troubleshooting Logic for Unexpected Results

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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